

Essential Guide to Handling Sulfo Cy5.5-Maleimide: Safety, Operations, and Disposal

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfo Cy5.5-maleimide

Cat. No.: B15552443

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Sulfo Cy5.5-maleimide**. It offers a procedural, step-by-step framework for handling, from initial preparation to final disposal, ensuring laboratory safety and experimental success.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Sulfo Cy5.5-maleimide** and its spectral properties are summarized in the tables below.

Table 1: Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₄₆ H ₄₅ K ₃ N ₄ O ₁₅ S ₄	[1]
Molecular Weight	1139.43 g/mol	[1]
Appearance	Dark colored solid	[1]
Solubility	Good in water, DMSO, DMF	[1][2]
Storage Conditions	-20°C in the dark, desiccated	[2][3]
Shipping Conditions	Ambient temperature	[4]

Table 2: Spectral Properties

Property	Value	Source
Excitation Maximum (λ_{ex})	673 nm	[1]
Emission Maximum (λ_{em})	691 nm	[1]
Molar Extinction Coefficient (ϵ)	235,000 $\text{cm}^{-1}\text{M}^{-1}$	[1]
Correction Factor (CF_{260})	0.09	[1]
Correction Factor (CF_{280})	0.11	[1]

Personal Protective Equipment (PPE) and Safety Precautions

While a specific Safety Data Sheet (SDS) for **Sulfo Cy5.5-maleimide** was not located, the following PPE recommendations are based on handling similar cyanine dyes and general laboratory chemical safety protocols. It is imperative to consult the manufacturer-provided SDS for specific handling instructions and emergency procedures.

- **Eye and Face Protection:** Wear tightly fitting safety goggles. For splash hazards, a face shield is also recommended.[5]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile gloves, are required. Inspect gloves for any tears or punctures before use. After handling, remove gloves using the proper technique to avoid skin contact and dispose of them as contaminated waste.[5]
- **Body Protection:** A laboratory coat should be worn at all times. For tasks with a higher risk of splashing, a chemical-resistant apron over the lab coat is advised.
- **Respiratory Protection:** If handling the solid powder outside of a certified chemical fume hood, or if dust is generated, a NIOSH-approved N95 or P1 dust mask should be used.[5] In general, it is recommended to handle the solid form in a fume hood.[5]
- **Hygiene Practices:** Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

Operational Plan: Experimental Protocol for Bioconjugation

This section details a typical protocol for labeling a protein with **Sulfo Cy5.5-maleimide**. The maleimide group specifically reacts with free sulfhydryl (thiol) groups on cysteine residues.[6]

3.1. Materials and Reagents

- **Sulfo Cy5.5-maleimide**
- Protein to be labeled (e.g., antibody) in a thiol-free buffer (e.g., PBS, HEPES, Tris at pH 7.0-7.5)[7][8]
- Anhydrous Dimethylformamide (DMF) or Dimethyl sulfoxide (DMSO)
- (Optional) Disulfide reducing agent, such as TCEP (tris(2-carboxyethyl)phosphine)[2][8]
- Purification column (e.g., Sephadex G-25)[3][9]

3.2. Step-by-Step Procedure

- Prepare the Protein Solution:
 - Dissolve the protein to be labeled in a degassed, thiol-free buffer at a concentration of 1-10 mg/mL.[7][8]
 - If the protein's cysteine residues are in the form of disulfide bonds, they must be reduced. Add a 10-100x molar excess of TCEP to the protein solution.[7][8] Incubate for 20-30 minutes at room temperature.[7] Note: If using DTT as a reducing agent, it must be removed by dialysis before adding the maleimide dye.[7]
- Prepare the Dye Stock Solution:
 - Prepare a 10 mM stock solution of **Sulfo Cy5.5-maleimide** in anhydrous DMSO or DMF. [7] Vortex briefly to ensure it is fully dissolved. This solution should be used promptly.[7]
- Perform the Conjugation Reaction:

- Add the dye stock solution to the protein solution. A starting molar excess of 10-20x of dye to protein is recommended.[7] This ratio may need to be optimized for your specific protein.
- Gently vortex or stir the reaction mixture.
- Protect the reaction from light and incubate for 2 hours at room temperature or overnight at 2-8°C.[7]
- Purify the Conjugate:
 - Separate the labeled protein from the unreacted dye using a gel filtration column (e.g., Sephadex G-25).[3][9]
 - Load the reaction mixture onto the column and elute with an appropriate buffer (e.g., PBS).[9]
 - Collect the fractions containing the labeled protein, which will typically elute first as they are larger than the free dye.
- Determine the Degree of Labeling (DOL) (Optional but Recommended):
 - Measure the absorbance of the purified conjugate at 280 nm (for the protein) and 673 nm (for **Sulfo Cy5.5-maleimide**).
 - The DOL can be calculated using the following formula: $DOL = (A_{673} \times \epsilon_{\text{protein}}) / [(A_{280} - A_{673} \times CF_{280}) \times \epsilon_{\text{dye}}]$ Where:
 - A_{673} and A_{280} are the absorbances at 673 nm and 280 nm.
 - $\epsilon_{\text{protein}}$ is the molar extinction coefficient of the protein.
 - ϵ_{dye} is the molar extinction coefficient of the dye (235,000 M⁻¹cm⁻¹).[1]
 - CF_{280} is the correction factor for the dye's absorbance at 280 nm (0.11).[1]

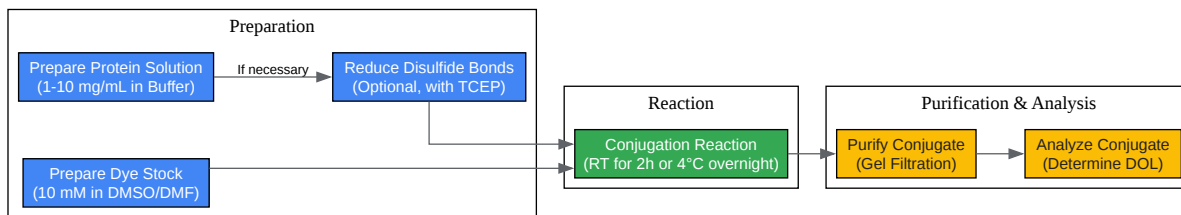
Disposal Plan

Proper disposal of chemical waste is critical to ensure environmental safety and regulatory compliance.

- Solid Waste:
 - Dispose of unused **Sulfo Cy5.5-maleimide** powder in its original container or a clearly labeled, sealed container as chemical waste.
 - Contaminated consumables such as gloves, pipette tips, and vials should be collected in a designated hazardous waste container.
- Liquid Waste:
 - Collect all liquid waste containing the dye, including reaction mixtures and purification column eluates, in a clearly labeled, sealed hazardous waste container.
 - Do not pour dye solutions down the drain.^[5] While some general guidance for hobbyist dye disposal suggests neutralization and drain disposal for small quantities, this is not advisable in a professional research setting without explicit institutional approval.^[10]
 - For larger volumes of dye-contaminated wastewater, specialized treatment methods may be required.^[11]
- Regulatory Compliance:
 - All waste must be disposed of in accordance with local, regional, and national environmental regulations. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance on hazardous waste disposal procedures. Wastes from the manufacturing of certain dyes and pigments are listed as hazardous by the EPA.^[12]

Visualizations

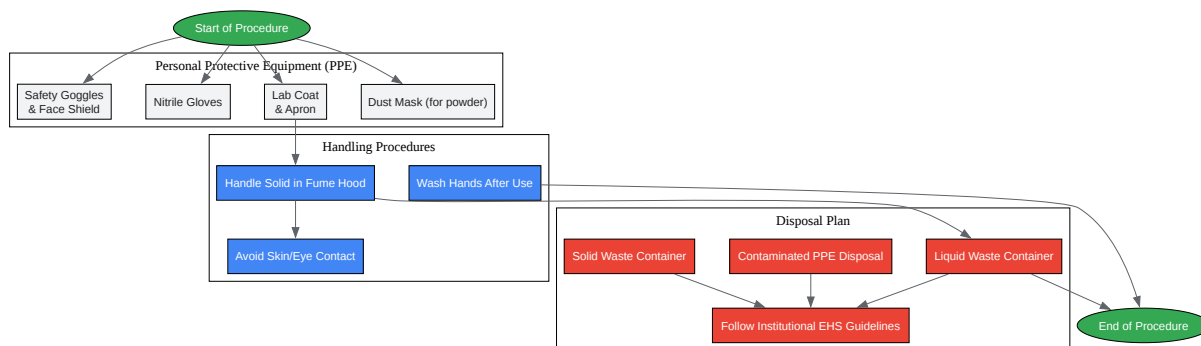
Experimental Workflow Diagram



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Caption: A flowchart illustrating the key steps in a typical bioconjugation experiment using **Sulfo Cy5.5-maleimide**.

Safety and Handling Logic Diagram



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Caption: A logical diagram outlining the essential safety and handling procedures for **Sulfo Cy5.5-maleimide**.

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